

Antiproliferative agent-25 in vitro cytotoxic effects

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Compound of Interest		
Compound Name:	Antiproliferative agent-25	
Cat. No.:	B12380952	Get Quote

References

- 1. researchgate.net [researchgate.net]
- 2. 25-Methoxylprotopanaxadiol derivatives and their anti-proliferative activities PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Antiproliferative effect of 1alpha,25-dihydroxyvitamin D3 in human prostate cancer cell line LNCaP involves reduction of cyclin-dependent kinase 2 activity and persistent G1 accumulation - PubMed [pubmed.ncbi.nlm.nih.gov]
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